

Technical Guide: Sourcing and Specifications of 5-Bromo-4-fluorobenzo[d]dioxole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-4-fluorobenzo[d]
[1,3]dioxole

Cat. No.: B581386

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of the chemical intermediate 5-Bromo-4-fluorobenzo[d]dioxole, focusing on its commercial availability and key specifications. While detailed experimental protocols and comprehensive application data are typically proprietary to manufacturers or published in specialized academic literature, this guide consolidates publicly available information from various suppliers to aid in procurement and initial research planning.

Chemical Identification

5-Bromo-4-fluorobenzo[d]dioxole is a halogenated benzodioxole derivative. Its structure makes it a useful building block in organic synthesis, particularly for the development of more complex molecules in pharmaceutical and materials science research.

Identifier	Value
Compound Name	5-Bromo-4-fluorobenzo[d][1][2]dioxole
CAS Number	1226808-75-8[1][2]
Molecular Formula	C ₇ H ₄ BrFO ₂ [1][2]
Molecular Weight	219.01 g/mol [2]
IUPAC Name	5-bromo-4-fluoro-1,3-benzodioxole[1]
MDL Number	MFCD16295053[1]

Commercial Suppliers and Product Specifications

The following table summarizes data from various commercial suppliers listing 5-Bromo-4-fluorobenzo[d]dioxole in their catalogs. Purity levels and available quantities can vary, and researchers should always consult the supplier's specific certificate of analysis for batch-specific data.

Supplier	Reported Purity	Physical Form	Storage Temp.	Notes
American Elements	High and ultra-high purity forms available (custom)[1]	-	-	Sells research and bulk quantities.[1]
Sigma-Aldrich	95%	Solid	Room Temperature	Product sold via preferred partner ChemScene LLC.
HDH Pharma Inc. (via labnetwork.com)	min 96%[2]	-	Room Temperature[2]	Available in 100 mg quantities.[2]

Experimental Protocols & Methodologies

Detailed, step-by-step experimental protocols for the synthesis of 5-Bromo-4-fluorobenzo[d]dioxole are not publicly disclosed by commercial suppliers. This information is considered proprietary intellectual property. While patents exist for the synthesis of structurally related compounds, such as 5-bromo-2,2-difluorobenzo-1,3-dioxoles, these methods are not directly applicable to the target compound and often require specialized equipment, such as stainless steel autoclaves, due to corrosive reagents like hydrogen fluoride.[3]

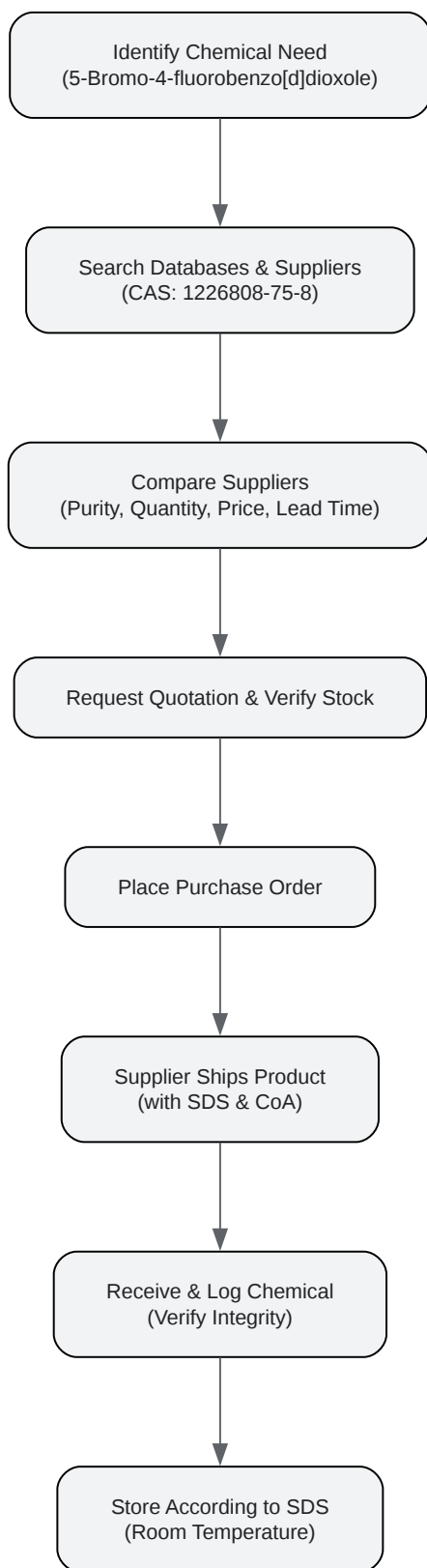
Researchers seeking to utilize this compound should refer to the supplier's Safety Data Sheet (SDS) for handling, storage, and disposal procedures.

Signaling Pathways and Biological Activity

As a chemical intermediate or building block, 5-Bromo-4-fluorobenzo[d]dioxole is not typically associated with a specific biological signaling pathway. Its primary role is in synthetic chemistry. However, the broader benzo[d][1][2]dioxole scaffold is present in molecules with known biological effects. For instance, new thiourea derivatives containing two benzo[d][1][2]dioxol-5-yl moieties have been synthesized and investigated for their cytotoxic effects on cancer cell lines.[4] Any biological activity of derivatives synthesized from 5-Bromo-4-fluorobenzo[d]dioxole would need to be determined through specific bioassays.

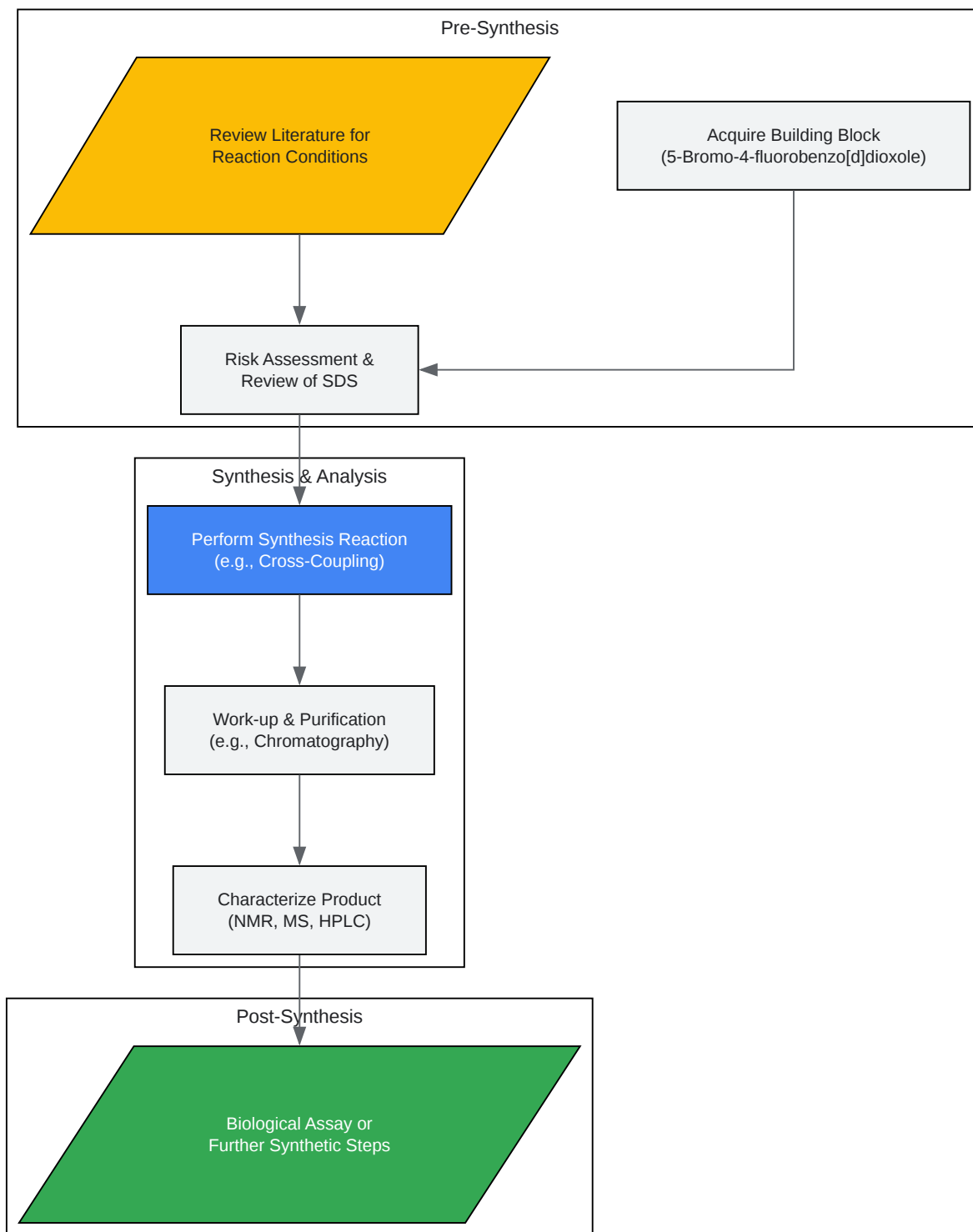
Visualized Workflows

The following diagrams illustrate logical workflows relevant to the procurement and use of a research chemical like 5-Bromo-4-fluorobenzo[d]dioxole.



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Caption: Workflow for the procurement of a research chemical.



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